Using 2-(4-Bromophenyl)-3-methylbutanoic acid as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-3-methylbutanoic acid*
CAS No.:	*51632-30-5*
Cat. No.:	*B2631704*

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Application Note: 2-(4-Bromophenyl)-3-methylbutanoic Acid in Drug Discovery

Strategic Utility & Mechanism

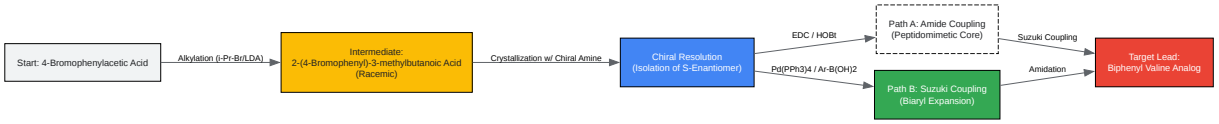
In drug design, this intermediate addresses two common challenges: conformational restriction and lipophilic expansion.[1]

- Valine Isostere: The isopropyl group mimics the side chain of Valine. When incorporated into peptide mimetics, it increases proteolytic stability compared to natural amino acids.
- Bifunctional Divergence:
  - Site A (COOH): Allows amide coupling to generate the pharmacophore core.
  - Site B (Aryl-Br): Enables late-stage diversification via Suzuki-Miyaura coupling to generate biaryl systems (common in "Sartan" drugs and enzyme inhibitors).

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Critical Pathway: From Scaffold to Lead

The following workflow illustrates the logical progression from the raw intermediate to a bioactive lead compound.



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Caption: Divergent synthesis workflow transforming the raw scaffold into a bioactive biphenyl-valine mimetic.

Detailed Experimental Protocols

Protocol A: Synthesis via Alpha-Alkylation

Context: Direct alkylation of 4-bromophenylacetic acid is the most cost-effective route to generate the racemic scaffold.[1]

Reagents:

- 4-Bromophenylacetic acid (1.0 equiv)[1]
- Lithium Diisopropylamide (LDA) (2.2 equiv)[1]
- 2-Bromopropane (1.2 equiv)[1]
- THF (Anhydrous)

Step-by-Step Methodology:

- Enolization: Charge a flame-dried flask with THF and cool to -78°C. Add LDA (2.0 M in THF/heptane).

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- Addition: Dropwise add a solution of 4-bromophenylacetic acid in THF. Stir for 1 hour at -78°C to generate the dianion. Critical: Maintain temp < -70°C to prevent self-condensation.
- Alkylation: Add 2-bromopropane slowly. The bulky isopropyl group requires kinetic control; allow the reaction to warm slowly to 0°C over 4 hours.
- Quench: Quench with saturated NH_4Cl solution. Acidify aqueous layer to pH 2 with 1N HCl.
- Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from Hexane/EtOAc (9:1) to obtain the racemic acid.[2]

Protocol B: Optical Resolution (Chiral Separation)

Context: Biological activity is often restricted to one enantiomer (typically S-isomer for valine analogs). Chemical resolution is preferred over chromatography for scale-up.

Reagents:

- Racemic **2-(4-Bromophenyl)-3-methylbutanoic acid**[1]
- (S)-(-)-1-Phenylethylamine (Chiral resolving agent)
- Ethanol (95%)

Methodology:

- Dissolve the racemic acid (10 g) in boiling Ethanol (50 mL).
- Add (S)-(-)-1-Phenylethylamine (0.55 equiv) dropwise.
- Cooling Ramp: Allow the solution to cool to room temperature over 6 hours, then refrigerate at 4°C overnight. Rapid cooling traps the eutomer.
- Filtration: Collect the salt precipitate.
- Liberation: Suspend the salt in water and acidify with 2N H_2SO_4. Extract the free acid with ether.

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- Validation: Check enantiomeric excess (ee) via Chiral HPLC (see Section 4).

Protocol C: Suzuki-Miyaura Cross-Coupling

Context: Utilizing the aryl-bromide handle to synthesize a biphenyl derivative.[1]

Reagents:

- (S)-**2-(4-Bromophenyl)-3-methylbutanoic acid**
- Phenylboronic acid (1.2 equiv)[1]
- $Pd(dppf)Cl_2$ (3 mol%)[1]
- K_2CO_3 (3.0 equiv)[1]
- Dioxane/Water (4:1)[1]

Methodology:

- Degas solvents with nitrogen for 30 minutes.
- Combine acid, boronic acid, base, and catalyst in the reaction vessel.[3]
- Heat to 90°C for 12 hours under inert atmosphere.
- Workup: Filter through Celite to remove Palladium black. Acidify filtrate to pH 3.
- Isolation: The product, a Biphenyl-Valine analog, precipitates upon acidification or is extracted with DCM.[1]

Analytical Quality Control

Table 1: HPLC Method for Chiral Purity

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Parameter	Specification
Column	**Chiralpak AD-H (250 x 4.6 mm, 5 µm)**
Mobile Phase	n-Hexane : Isopropanol : TFA (90 : 10 : 0.[1]1)
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm
Temperature	25°C

| Retention Time | (R)-Isomer: ~8.5 min; (S)-Isomer: ~11.2 min |[1]

Table 2: Specification Sheet (Acceptance Criteria)

Test	Acceptance Criteria
Appearance	**White to off-white crystalline powder**
Purity (HPLC)	≥ 98.0%
Enantiomeric Excess	≥ 99.0% (after resolution)
Loss on Drying	≤ 0.5%

| Assay (Titration) | 98.0% - 102.0% (anhydrous basis) |[1]

References

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